

preparing AZ'3137 stock solution and working concentrations

Author: BenchChem Technical Support Team. Date: December 2025



Application Notes and Protocols: AZ'3137

For Researchers, Scientists, and Drug Development Professionals

Introduction

AZ'3137 is a potent and selective, orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to degrade the Androgen Receptor (AR).[1][2] It functions by forming a ternary complex between the AR and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of the AR.[3][4] This mechanism of action makes **AZ'3137** a valuable tool for studying AR signaling pathways and a potential therapeutic agent in androgen-dependent pathologies such as prostate cancer.[3][5][6] These application notes provide detailed protocols for the preparation of **AZ'3137** stock solutions and their use in common in vitro assays.

Physicochemical and Biological Properties

A summary of the key physicochemical and biological properties of **AZ'3137** is provided in the table below for easy reference.



Property	Value	Reference
Molecular Weight	801.89 g/mol	[2]
Chemical Formula	C43H47F4N7O4	[2]
CAS Number	2960179-55-7	[1][2]
Appearance	Crystalline solid	
Solubility	DMSO (up to 10 mM)	
Mechanism of Action	PROTAC AR Degrader	[1][3]
E3 Ligase Recruited	Cereblon (CRBN)	[3]
Biological Activity	Degrades wild-type and L702H mutant AR	[1][3]
DC50 in LNCaP cells	22 nM	[1]
GI50 in LNCaP cells	74 nM	[1]

Experimental Protocols Preparation of AZ'3137 Stock Solution (10 mM in DMSO)

Materials:

- AZ'3137 powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- · Calibrated micropipettes and sterile tips
- Vortex mixer
- Balance

Protocol:



- Equilibrate Reagents: Allow the **AZ'3137** powder and DMSO to come to room temperature before use.
- Weighing AZ'3137: Accurately weigh a specific amount of AZ'3137 powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.802 mg of AZ'3137 (Molecular Weight = 801.89 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **AZ'3137** powder. To continue the example, add 100 μ L of DMSO to the 0.802 mg of **AZ'3137**.
- Mixing: Vortex the solution thoroughly until the AZ'3137 is completely dissolved. Gentle
 warming (e.g., in a 37°C water bath for a few minutes) may aid dissolution, but avoid
 excessive heat.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Preparation of Working Concentrations

Materials:

- 10 mM AZ'3137 stock solution in DMSO
- · Appropriate sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Protocol (Example: Preparing a 10 μM working solution):

• Intermediate Dilution (Optional but Recommended): It is often more accurate to perform a serial dilution. For instance, first dilute the 10 mM stock solution 1:100 in cell culture medium



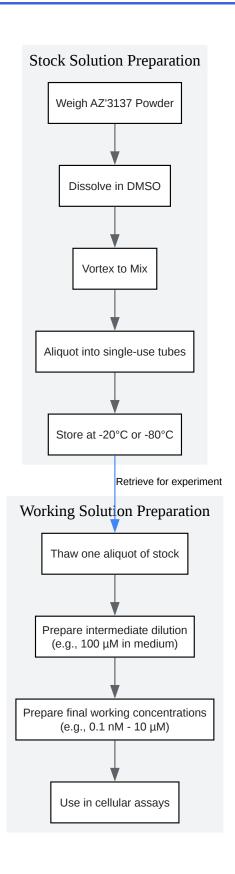
to create a 100 μ M intermediate solution. To do this, add 1 μ L of the 10 mM stock to 99 μ L of medium.

- Final Dilution: From the 100 μ M intermediate solution, perform a 1:10 dilution to achieve the final 10 μ M working concentration. For example, add 10 μ L of the 100 μ M solution to 90 μ L of cell culture medium.
- Vehicle Control: It is crucial to prepare a vehicle control containing the same final
 concentration of DMSO as the highest concentration of AZ'3137 used in the experiment.
 This accounts for any effects of the solvent on the cells.
- Use in Assays: The prepared working solutions can now be used in various cellular assays. For instance, in cell proliferation assays, LNCaP cells can be treated with **AZ'3137** at concentrations ranging from 0 to 10 μM for 7 days.[1] For AR degradation studies, cells can be treated with concentrations from 0.1 nM to 10 μM for 24 hours.[1]

Visualizations

Experimental Workflow for Solution Preparation



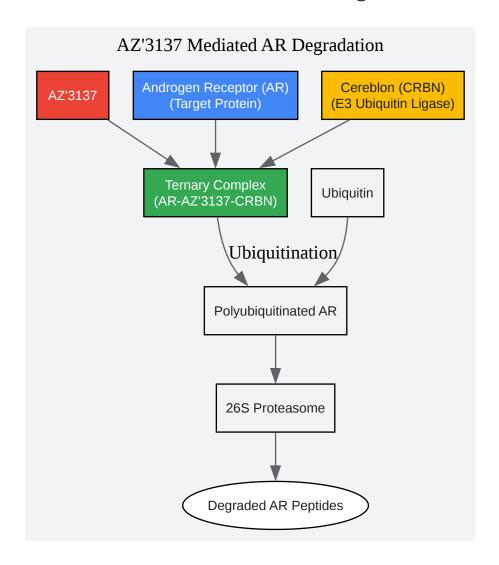


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Caption: Workflow for preparing AZ'3137 stock and working solutions.



AZ'3137 Mechanism of Action: AR Degradation



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Caption: Mechanism of AZ'3137-induced degradation of the Androgen Receptor.

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- To cite this document: BenchChem. [preparing AZ'3137 stock solution and working concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15544932#preparing-az-3137-stock-solution-and-working-concentrations]

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